Comprehensive Spectroscopic Characterization: 2-Ethynyl-1-methylpyrrolidine

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Compound of Interest

Compound Name: *2-Ethynyl-1-methylpyrrolidine*

Cat. No.: *B12827322*

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Molecular Architecture & Significance

Compound: **2-Ethynyl-1-methylpyrrolidine** CAS: 2138142-67-1 (Hydrochloride salt: 2309462-10-8) Formula: $C_7H_{11}N$ Exact Mass: 109.0891 g/mol [1]

This compound features a saturated pyrrolidine ring substituted at the C2 position with an ethynyl group (–C≡CH).[1] The stereocenter at C2 introduces chirality (

or

), influencing both biological activity and NMR spectral complexity due to diastereotopic ring protons.[1]

Mass Spectrometry (MS) Profile

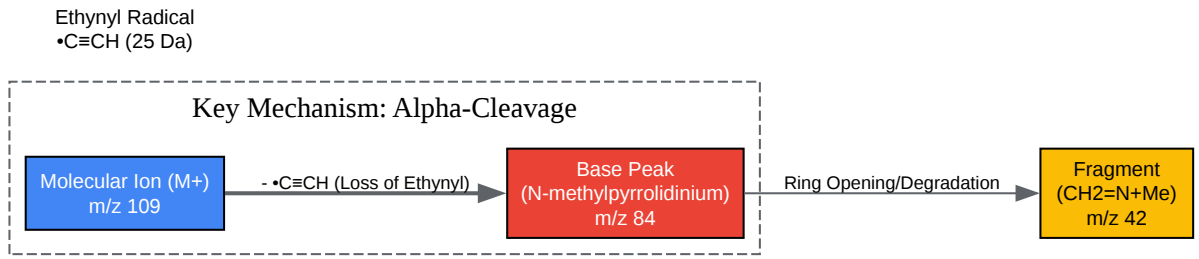
Ionization Mode: Electron Impact (EI, 70 eV) Molecular Ion (M^+):m/z 109[1]

The mass spectrum is dominated by

-cleavage adjacent to the nitrogen atom.[1] The stability of the resulting iminium ions dictates the fragmentation pattern.

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Fragmentation Pathway (Graphviz)[1]



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Figure 1: Primary fragmentation pathway showing the loss of the ethynyl substituent to form the stable pyrrolidinium base peak.[1]

Key Ions Table

m/z	Intensity	Assignment	Mechanism
109	15-20%	M^+ (Molecular Ion)	Intact radical cation.[1]
108	5-10%	$[M-H]^+$	Loss of H[1]• (typically from C2 or N-Me).[1] [2]
84	100%	$[M - C_2H]^+$	Base Peak. Loss of ethynyl radical ([1]•C≡CH). Formation of -methyl-1-pyrrolidinium ion.[1]
42	30-50%	$[C_2H_4N]^+$	Methyliminium ion ( ) formed from ring disintegration.[1]

Vibrational Spectroscopy (FT-IR)

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The infrared spectrum is distinct due to the terminal alkyne.[1] The lack of symmetry in the pyrrolidine ring results in a complex fingerprint region.

Functional Group Assignments

Frequency (cm^{-1})	Intensity	Vibration Mode	Structural Origin
3280 - 3310	Strong, Sharp	(≡C-H)	Terminal alkyne C-H stretch.[1] Diagnostic peak.
2940 - 2970	Strong	(C-H)	Methyl/Methylene sp^3 C-H stretches.[1]
2770 - 2800	Medium	(C-H)	"Bohlmann Band" region; C-H adjacent to Nitrogen lone pair.[1]
2100 - 2120	Weak/Medium	(C≡C)	Alkyne triple bond stretch.[1] Weak due to low dipole moment change.
1450 - 1470	Medium	(CH_2)	Scissoring deformation of ring CH_2 and N-CH_3.[1]

Nuclear Magnetic Resonance (NMR)

Solvent: $CDCl_3$ (Chloroform-d) Reference: TMS (

0.00 ppm)[1]

^{1}H NMR (Proton) Data

The spectrum is characterized by the

-methyl singlet and the coupling between the acetylenic proton and the chiral center proton (H2).[1]

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Shift (ppm)	Multiplicity	Integration	Coupling (Hz)	Assignment	Causality/Notes
3.15 - 3.25	ddd (Multiplet)	1H		H-2	Deshielded by adjacent N and alkyne anisotropy.
2.95 - 3.10	td (Multiplet)	1H	-	H-5a	Ring proton adjacent to N (diastereotopic).[1]
2.38	Singlet (s)	3H	-	N-CH_3	Characteristic -methyl resonance.[1]
2.25 - 2.35	Doublet (d)	1H		≡C-H	Acetylenic proton.[1] Shows long-range coupling ( ) to H-2.[1]
2.15 - 2.25	Multiplet	1H	-	H-5b	Ring proton adjacent to N.
1.90 - 2.05	Multiplet	1H	-	H-3a	Beta to Nitrogen.[1]
1.65 - 1.85	Multiplet	3H	-	H-3b, H-4	Remaining ring protons. [1]

^{13}C NMR (Carbon) Data

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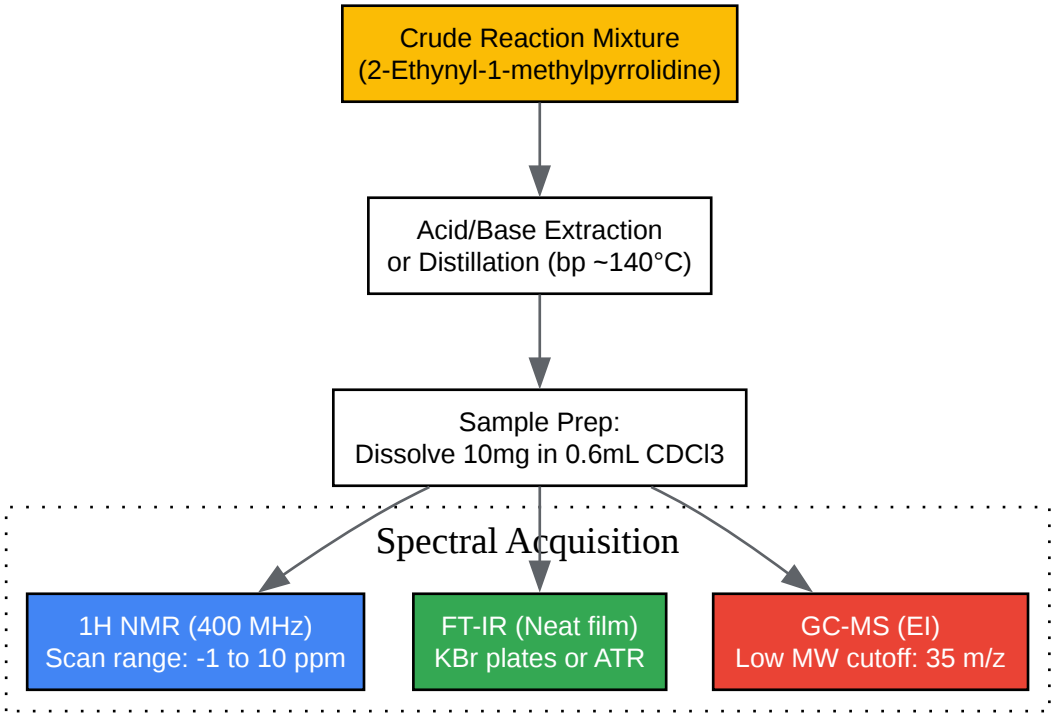
Shift (ppm)	Carbon Type	Assignment	Structural Environment
83.5	Quaternary (C)	-C≡	Internal alkyne carbon attached to C2.[1]
72.8	Methine (CH)	≡CH	Terminal alkyne carbon.[1]
63.2	Methine (CH)	C-2	Chiral center.[1] Downfield due to N and sp-hybridized carbon.[1]
56.8	Methylene (CH_2)	C-5	Ring carbon adjacent to N.
40.5	Methyl (CH_3)	N-CH_3	-Methyl group.[1]
31.4	Methylene (CH_2)	C-3	Beta to N.
22.1	Methylene (CH_2)	C-4	Gamma to N.

Experimental Characterization Protocol

To ensure reproducibility when validating synthesized material, follow this standard operating procedure (SOP).

Workflow Diagram (Graphviz)

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Figure 2: Standard workflow for the isolation and spectroscopic validation of the target amine.[1]

Protocol Steps

- Sample Preparation (NMR):
  - Use $CDCl_3$ (Chloroform-d) containing 0.03% TMS as an internal standard.[1]
  - Concentration: ~10-15 mg of oil in 0.6 mL solvent.[1]
  - Note: The amine is basic. If the sample is a hydrochloride salt, add 1 drop of

    or use

    to free the base, otherwise chemical shifts (especially H-2 and H-5) will shift downfield significantly due to protonation.[1]
- IR Sampling:

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- The compound is a volatile liquid. Use Attenuated Total Reflectance (ATR) or sandwich a thin film between NaCl/KBr plates.[1]
- Caution: Avoid prolonged exposure to air; amines can absorb CO_2 (forming carbamates) or oxidize.[1]

- GC-MS Settings:
  - Column: HP-5MS or equivalent (non-polar).[1]
  - Inlet Temp: 250°C.
  - Solvent Delay: 2.5 min (to skip solvent peak).[1]
  - Scan Range: 35–300 amu.

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